

A Comparative Guide to the Functional Properties of Native vs. Modified Maize Starch

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Compound of Interest

Compound Name: Starch-from maize

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Native maize starch, a versatile biopolymer, often undergoes modification to enhance its functional properties for specific applications in the pharmaceutical and food industries. This guide provides an objective comparison of the key functional characteristics of native versus modified maize starch, supported by experimental data and detailed methodologies.

Key Functional Properties: A Quantitative Comparison

The functional properties of starch are significantly altered by modification processes. These modifications, which can be physical, chemical, or enzymatic, change the molecular structure of the starch granules, leading to different behaviors in various applications.^[1]

Solubility and Swelling Power

Solubility and swelling power are critical parameters that determine the behavior of starch in aqueous environments. Modification can significantly alter these properties.^[2] Generally, certain modification methods increase solubility by disrupting the granular structure, while others that increase cross-linking may restrict swelling.^{[3][4]}

Starch Type	Modification Method	Temperature (°C)	Solubility (%)	Swelling Power (g/g)	Reference
Native Maize Starch	-	90	<20	-	[4]
Modified Maize Starch	Hydrochloric Acid (HA)	90	>75	Lower than native	[4]
Native Corn Starch	-	90	-	15.4	[2]
Modified Corn Starch	Acid-modification	90	-	5.0	[2]
Native Corn Starch	-	-	-	-	[3]
Modified Corn Starch	Heat-Moisture Treatment (HMT)	-	Higher than native	Lower than native	[3]
Modified Corn Starch	Autoclave-Heat Treatment (AHT)	-	Higher than native	-	[3]
Modified Corn Starch	Osmotic-Pressure Treatment (OPT)	-	Higher than native	Lower than native	[3]

Pasting Properties

Pasting properties, measured using a Rapid Visco Analyser (RVA), describe the changes in viscosity of a starch slurry during heating and cooling. These properties are crucial for applications requiring specific textural characteristics.[\[5\]](#)[\[6\]](#) Modification can lead to a wide range of pasting behaviors, from reduced peak viscosity in acid-thinned starches to increased stability in cross-linked starches.[\[7\]](#)

Starch Type	Modification Method	Peak Viscosity (RVU)	Trough Viscosity (RVU)	Breakdown Viscosity (RVU)	Final Viscosity (RVU)	Setback Viscosity (RVU)	Pasting Temperature (°C)	Reference
Native Cocoyam Starch	-	3724.5	3041	683.5	5516.5	-	-	
Modified Cocoyam Starch	Pregelatinized	944.5	822	162.5	1923	-	-	[8]
Native BGN Starch	-	-	-	-	-	-	79.9	
Modified BGN Starch	Microwave (alpha cyclodextrin + catechin)	-	-	-	-	-	85.7	[7]

Note: RVU (Rapid Visco Units) are a measure of viscosity.

In Vitro Digestibility

The digestibility of starch is a critical factor in both nutritional and pharmaceutical applications. Modification can alter the rate and extent of starch digestion, leading to the formation of slowly digestible starch (SDS) and resistant starch (RS).[9][10]

Starch Type	Amylose Content	Rapidly Digestible Starch (RDS) (%)	Slowly Digestible Starch (SDS) (%)	Resistant Starch (RS) (%)	Reference
Waxy Corn Starch (WCS)	-	~88	-	-	[11]
Corn Starch (CS)	-	~88	-	-	[11]
High Amylose Corn Starch (HACS 60)	60%	-	-	49.10	[11]
Native Corn Starch	22%	-	-	In vivo: ~0.5%	[12]
High Amylose Corn Starch (AL-68)	68%	-	-	In vitro: 54.4%, In vivo: 43.4%	[12]

Experimental Protocols

Determination of Solubility and Swelling Power

This protocol is based on the method described by Leach et al. (1959).[\[4\]](#)[\[13\]](#)

- Prepare a 1% (w/v) starch slurry in distilled water.
- Heat the slurry in a water bath at 90°C for 30 minutes with constant stirring.
- Cool the suspension to room temperature.
- Centrifuge the suspension at 3200 rpm for 10 minutes.
- For Solubility: Carefully collect the supernatant in a pre-weighed dish. Evaporate the supernatant to dryness at 110°C for 24 hours. The weight of the dried supernatant relative to the initial starch weight gives the solubility percentage.

- For Swelling Power: Weigh the wet sediment remaining in the centrifuge tube. The swelling power is calculated as the weight of the wet sediment per gram of dry starch.

Analysis of Pasting Properties using Rapid Visco Analyser (RVA)

The RVA measures the viscosity of a starch paste as it is subjected to a controlled heating and cooling cycle.[\[6\]](#)[\[14\]](#)[\[15\]](#)

- Accurately weigh the starch sample and distilled water into an RVA canister. The exact weights will depend on the specific RVA method being used (e.g., AACC Method 76-21.01).[\[15\]](#)
- Place a paddle into the canister and ensure the sample is well dispersed.
- Place the canister into the RVA instrument.
- Initiate the pre-programmed heating and cooling profile. A typical profile involves:
 - An initial period of stirring at a constant temperature.
 - A heating phase where the temperature is ramped up.
 - A holding period at a high temperature.
 - A cooling phase where the temperature is ramped down.
- The RVA software records the viscosity throughout the test, generating a pasting curve.
- From the pasting curve, key parameters such as peak viscosity, trough viscosity, breakdown, final viscosity, setback, and pasting temperature are determined.

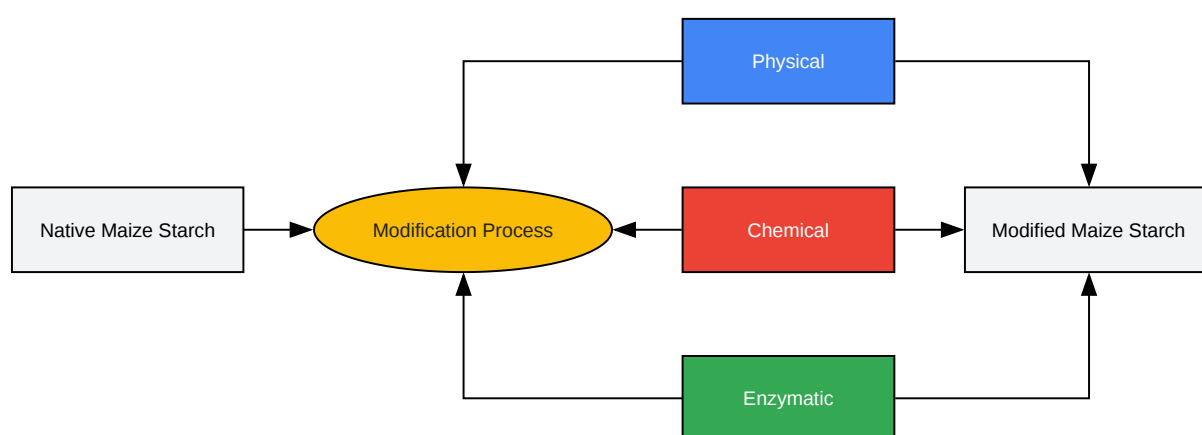
In Vitro Starch Digestibility (Englyst Method)

This method simulates the in vivo digestion of starch to determine the fractions of rapidly digestible starch (RDS), slowly digestible starch (SDS), and resistant starch (RS).[\[16\]](#)[\[17\]](#)[\[18\]](#)

- A sample containing starch is incubated with a mixture of pancreatic α -amylase and amyloglucosidase under controlled conditions (e.g., 37°C).[19]
- Aliquots of the digest are taken at specific time points, typically at 20 minutes (for RDS) and 120 minutes (for SDS).
- The enzymatic reaction in the aliquots is stopped immediately, for example, by adding a strong acid or by heat inactivation.
- The glucose released in each fraction is measured using a glucose oxidase-peroxidase (GOPOD) assay.
- RDS is calculated from the glucose released at 20 minutes.
- SDS is calculated from the difference in glucose released between 120 minutes and 20 minutes.
- RS is the starch that remains undigested after 120 minutes.

Visualizing the Processes and Relationships

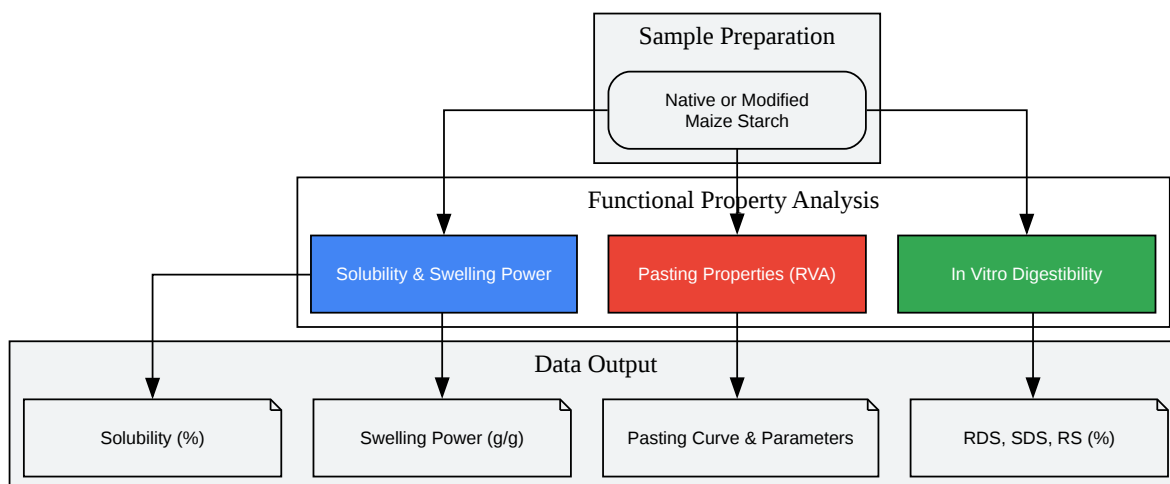
Starch Modification Workflow



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Caption: General workflow for the modification of native maize starch.

Experimental Workflow for Functional Property Analysis



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Caption: Experimental workflow for analyzing key functional properties of starch.

Structural Differences: Native vs. Modified Starch



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Caption: Conceptual differences in the structure of native and modified starch granules.

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